Introduction to 2-Methoxy-5-phenoxyaniline: A Key Synthetic Building Block

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Compound of Interest

Compound Name:	*2-Methoxy-5-phenoxyaniline*
CAS No.:	*116289-67-9*
Cat. No.:	*B045517*

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2-Methoxy-5-phenoxyaniline (CAS Number: 116289-67-9) is an aromatic amine of significant interest in medicinal chemistry and material science. Its structure, featuring a phenoxy group and a methoxy-substituted aniline ring, makes it a versatile intermediate for synthesizing more complex molecules. The methoxy substituent is prevalent in many approved drugs, where it can favorably influence ligand-target binding, improve physicochemical properties, and enhance metabolic stability.[1] The phenoxyaniline scaffold itself is a key component in various pharmacologically active compounds.

Given its utility, securing a reliable source of high-purity **2-Methoxy-5-phenoxyaniline** is a critical first step in any research or development program. This guide aims to demystify the procurement process, providing the technical foundation necessary to select a qualified supplier and verify the quality of the material.

Chemical Structure and Identifiers:

- IUPAC Name: **2-Methoxy-5-phenoxyaniline**
- CAS Number: 116289-67-9

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- Molecular Formula: $C_{13}H_{13}NO_2$
- Molecular Weight: 215.25 g/mol
- InChI Key: SCDKUQBOSDILAR-UHFFFAOYSA-N[2]

Part 1: The Commercial Supplier Landscape

The supplier landscape for **2-Methoxy-5-phenoxyaniline** can be segmented based on the scale and intended use, from initial research to commercial manufacturing. Understanding these tiers is crucial for aligning procurement with project needs.

- Research-Grade Suppliers: These vendors specialize in providing small quantities (milligrams to grams) for early-stage research and discovery. They typically offer extensive catalogs of diverse chemical entities with high purity, backed by standard certificates of analysis.
- Custom Synthesis & Scale-Up Organizations: Contract Research Organizations (CROs) and Contract Development and Manufacturing Organizations (CDMOs) fill the gap between research and commercial scale. They can synthesize non-catalog compounds or scale up existing processes from gram to multi-kilogram quantities.
- Commercial & Bulk Manufacturers: These are large-scale chemical producers, often based in regions with significant chemical manufacturing infrastructure. They supply materials in kilogram to metric ton quantities, potentially offering GMP (Good Manufacturing Practice) grade for pharmaceutical applications.

Table 1: Representative Commercial Suppliers of **2-Methoxy-5-phenoxyaniline**

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Supplier Category	Representative Supplier(s)	Typical Scale	Notes
Research-Grade	MedChemExpress[3]	mg - g	Focus on bioactive molecules for research, often with purity >98%.
Sigma-Aldrich (Merck)[2]	g - kg	A major global supplier with extensive documentation and quality control.	
Bioarp[4]	mg - g	Catalog supplier for research chemicals.	
Custom Synthesis	Aurum Pharmatech	g - kg	Offers a catalog of intermediates and custom synthesis services.
Manufacturers	Various (Listed on platforms like ChemicalBook)	kg - tons	Includes a wide range of manufacturers, primarily for industrial supply.

Part 2: Quality Specifications & Analytical Verification

For drug development professionals, the mantra is "know your material." The purity and impurity profile of a starting material can have profound implications for synthesis efficiency, final product quality, and patient safety. A comprehensive Certificate of Analysis (CoA) is the first step in quality assessment.

Table 2: Typical Certificate of Analysis (CoA) for **2-Methoxy-5-phenoxyaniline**

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Parameter	Specification	Typical Analytical Method
Appearance	White to off-white or brown solid	Visual Inspection
Identity	Conforms to structure	^{1}H NMR, ^{13}C NMR, Mass Spectrometry (MS)
Purity (Assay)	≥ 98.0%	HPLC, GC
Water Content	≤ 0.5%	Karl Fischer Titration
Residual Solvents	Per ICH Q3C Guidelines	Headspace GC-MS
Heavy Metals	≤ 10 ppm	ICP-MS

Authoritative Grounding: The Imperative of Orthogonal Methods

Relying on a single analytical technique for purity assessment is insufficient for critical applications. Orthogonal methods—techniques that measure the same property based on different chemical or physical principles—provide a more complete and trustworthy picture of a compound's purity. For instance, combining a chromatographic method (HPLC) with a thermodynamic method (DSC) creates a self-validating system.

Experimental Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol describes a standard reverse-phase HPLC method for determining the purity of **2-Methoxy-5-phenoxyaniline**.

1. Principle: The sample is separated on a C18 stationary phase based on its hydrophobicity. Purity is calculated based on the relative area of the main peak compared to the total area of all observed peaks (Area % method).

2. Instrumentation & Reagents:

- HPLC system with UV detector
- C18 column (e.g., 4.6 x 150 mm, 5 µm)

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- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Sample Diluent: 50:50 Acetonitrile:Water

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Gradient Program:
- 0-2 min: 5% B
- 2-20 min: 5% to 95% B
- 20-25 min: 95% B
- 25.1-30 min: 5% B (re-equilibration)

4. Procedure:

- Prepare a sample solution of **2-Methoxy-5-phenoxyaniline** at approximately 1.0 mg/mL in the diluent.
- Inject the diluent as a blank to ensure no system peaks interfere.
- Inject the sample solution.
- Integrate all peaks with an area greater than 0.05% of the main peak area.
- Calculate the purity: Purity (%) = (Area of Main Peak / Total Area of All Peaks) * 100.

Causality Behind Choices:

- C18 Column: The non-polar nature of the C18 phase is well-suited for retaining and separating aromatic compounds like the analyte.

- Formic Acid: The addition of a modifier like formic acid improves peak shape and resolution by suppressing the ionization of residual silanols on the column and the analyte itself.

- Gradient Elution: A gradient is used to ensure that both more polar and less polar impurities are effectively eluted and detected within a reasonable run time.

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Experimental Protocol 2: Identity Confirmation by GC-MS

This protocol is adapted from methods used to detect similar aniline-based impurities in pharmaceutical products.[5]

1. Principle: The sample is volatilized and separated by gas chromatography, then ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that confirms the molecular weight and identity of the compound.

2. Instrumentation & Reagents:

- GC-MS system with a capillary column (e.g., DB-5ms, 30m x 0.25mm x 0.25µm)
- Carrier Gas: Helium
- Solvent: Dichloromethane or Methanol

3. GC-MS Conditions:

- Inlet Temperature: 250 °C
- Oven Program: 100 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min.
- MS Transfer Line: 280 °C
- Ion Source: Electron Ionization (EI) at 70 eV
- Scan Range: 40-400 m/z

4. Procedure:

- Prepare a dilute solution of the sample (~100 µg/mL) in the chosen solvent.
- Inject 1 µL into the GC-MS.
- Acquire the mass spectrum of the eluting peak.
- Compare the obtained spectrum with a reference spectrum or confirm the presence of the molecular ion (m/z = 215) and characteristic fragments.

Part 3: Strategic Sourcing and Supplier Qualification

Selecting the right supplier is a strategic decision. The following workflow outlines a logical process for qualifying a vendor for critical raw materials.

Diagram 1: Supplier Qualification Workflow

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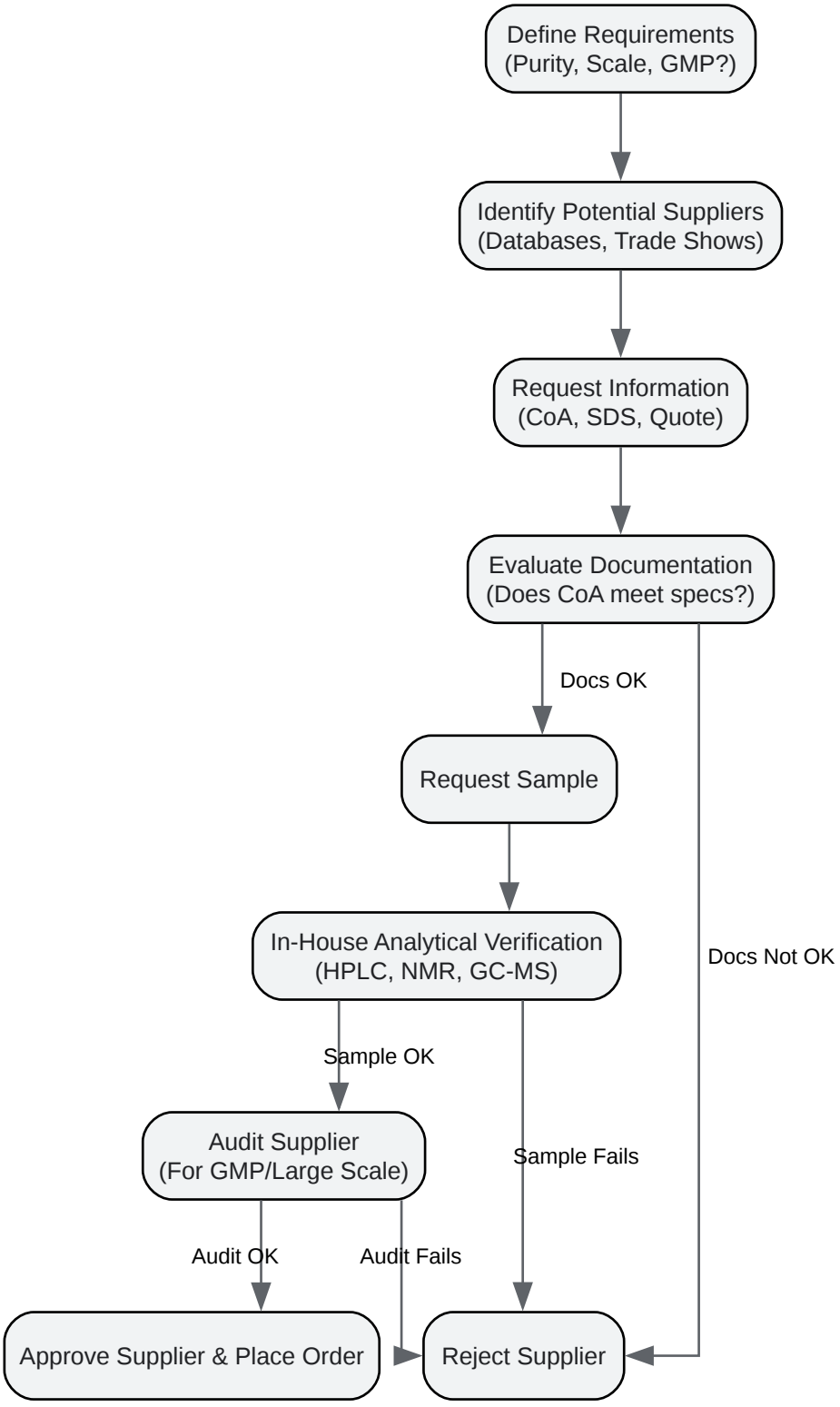

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Caption: A logical workflow for qualifying a new chemical supplier.

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Trustworthiness Through Verification: The cornerstone of this workflow is Step F: In-House Analytical Verification. Never rely solely on a supplier's CoA. Independent verification is a non-negotiable step in a robust quality system. It validates the supplier's claims and ensures the material meets the specific requirements of your process, preventing costly delays and batch failures downstream.

Part 4: Safety, Handling, and Storage

Proper handling of **2-Methoxy-5-phenoxyaniline** is essential for laboratory safety. The following guidelines are synthesized from typical Safety Data Sheets (SDS) for aromatic amines.[2][6][7]

Table 3: Hazard Summary and Handling Precautions

Category	Guideline
Pictograms	GHS07 (Exclamation Mark)[2]
Hazard Statements	H302: Harmful if swallowed.[6] H315: Causes skin irritation.[6] H319: Causes serious eye irritation.[6] H335: May cause respiratory irritation.[6]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.[7] Use a properly fitted respirator when dusts are generated.[6]
Handling	Avoid dust formation.[7] Use only in a well-ventilated area or under a chemical fume hood.[6] Wash hands thoroughly after handling.[7]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[8] Recommended storage temperature: 2-8°C, protect from light.[2]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[9]
First Aid (Skin)	Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]

Conclusion

2-Methoxy-5-phenoxyaniline is a valuable chemical intermediate for the development of novel pharmaceuticals and specialty materials. The success of research and development efforts hinges on the ability to source this compound from reliable commercial suppliers who can provide material of consistent and verifiable high purity. By implementing a strategic sourcing process that includes rigorous documentation review, in-house analytical verification using orthogonal methods, and a thorough understanding of the material's handling requirements, scientists can build a foundation of quality and trust from the very first step of their synthetic

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route. This diligence ensures reproducibility, accelerates development timelines, and ultimately contributes to the integrity of the final product.

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